

# Piperidin-2-ylmethyl Acetate: A Versatile Synthetic Fragment in Drug Discovery and Development

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## Compound of Interest

Compound Name: Piperidin-2-ylmethylacetate

Cat. No.: B15265608

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## Abstract

Piperidin-2-ylmethyl acetate, a functionalized piperidine derivative, serves as a crucial building block in the synthesis of a wide array of pharmacologically active compounds. Its inherent structural features, including a secondary amine and an ester functional group, offer versatile handles for molecular elaboration, making it a valuable intermediate in the construction of complex heterocyclic systems. This technical guide provides a comprehensive overview of piperidin-2-ylmethyl acetate, encompassing its synthesis, physicochemical properties, and its pivotal role as a synthetic fragment in medicinal chemistry. Detailed experimental protocols, quantitative data, and workflow diagrams are presented to facilitate its practical application in research and development settings.

## Chemical Properties and Characterization

Piperidin-2-ylmethyl acetate is most commonly handled and commercially available as its hydrochloride salt to enhance stability and ease of handling. The free base can be generated in situ for subsequent reactions.

Table 1: Physicochemical Properties of Piperidin-2-ylmethyl Acetate Hydrochloride<sup>[1][2]</sup>

Property	Value
CAS Number	1423027-74-0
Molecular Formula	C <sub>8</sub> H <sub>16</sub> ClNO <sub>2</sub>
Molecular Weight	193.67 g/mol
Appearance	White to off-white solid
Purity	Min. 95%

#### Spectroscopic Data:

Comprehensive spectroscopic analysis is essential for the unambiguous identification and quality control of piperidin-2-ylmethyl acetate and its derivatives.

Table 2: Spectroscopic Data for (R)-methyl 2-(piperidin-2-yl)acetate Hydrochloride[1]

Type	Data
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ 1.52–1.57 (1H, m), 3.61 (3H, s), 9.42 (2H, s)
HRMS (High-Resolution Mass Spectrometry)	Exact mass 193.67 Da (calculated for C <sub>8</sub> H <sub>16</sub> ClNO <sub>2</sub> )

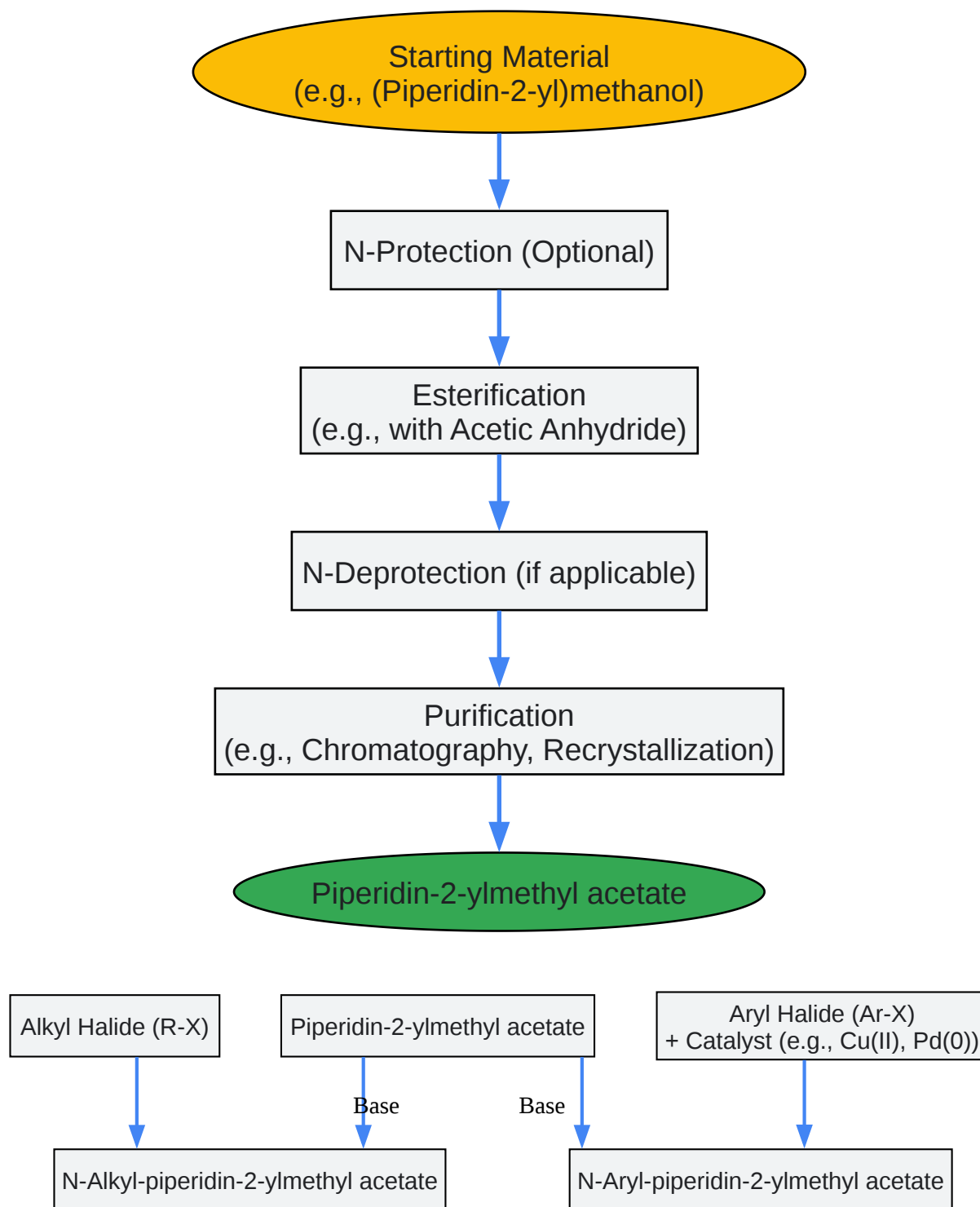
Note: The available detailed spectroscopic data is for the closely related (R)-methyl 2-(piperidin-2-yl)acetate HCl. The spectral characteristics of the racemic piperidin-2-ylmethyl acetate are expected to be similar.

## Synthesis of Piperidin-2-ylmethyl Acetate

The synthesis of piperidin-2-ylmethyl acetate can be achieved through various routes, often starting from readily available piperidine derivatives such as 2-piperidinecarboxylic acid or (piperidin-2-yl)methanol. A common strategy involves the esterification of the corresponding alcohol.

## General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of piperidin-2-ylmethyl acetate, highlighting key stages from starting materials to the final product.



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## References

- 1. (R)-methyl 2-(piperidin-2-yl)acetate HCl (144239-68-9) for sale [vulcanchem.com]
- 2. PubChemLite - Methyl 2-(piperidin-2-yl)acetate hydrochloride (C8H15NO2) [pubchemlite.lcsb.uni.lu]
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